

Overcoming solubility issues of 2-Hydroxy-5-nitrobenzonitrile in experiments

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Compound of Interest

Compound Name: 2-Hydroxy-5-nitrobenzonitrile

Cat. No.: B1279109

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Technical Support Center: 2-Hydroxy-5-nitrobenzonitrile

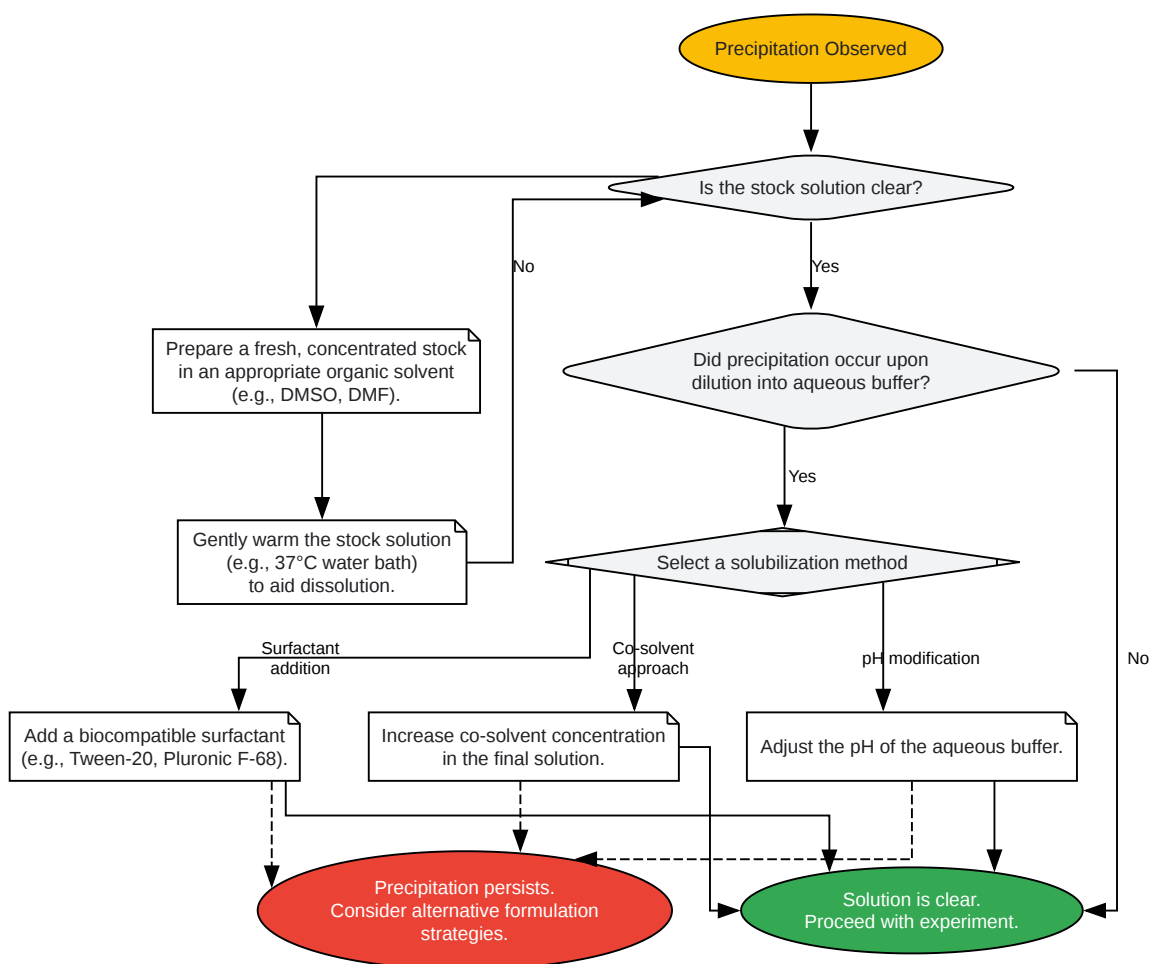
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges encountered during experiments with **2-Hydroxy-5-nitrobenzonitrile**.

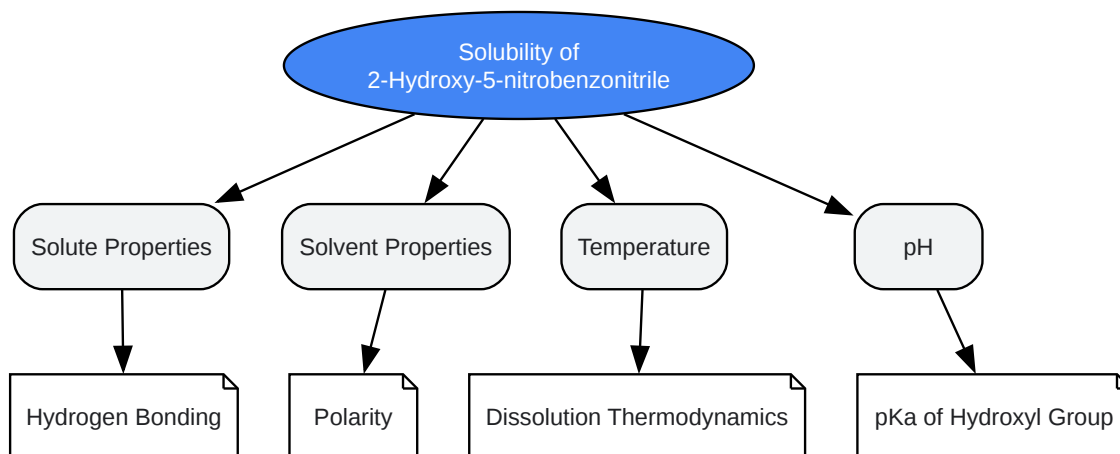
Troubleshooting Guide: Overcoming Solubility Issues

Problem: Precipitate forms when preparing an aqueous solution of **2-Hydroxy-5-nitrobenzonitrile**.

This is a common issue due to the compound's low aqueous solubility. The presence of a nonpolar benzene ring and a hydroxyl group that can participate in intermolecular hydrogen bonding contributes to its tendency to precipitate in water.

Troubleshooting Workflow:





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